

Solubility of Azido-PEG4-Thiol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Azido-PEG4-Thiol

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Prepared for: Researchers, scientists, and drug development professionals.

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Azido-PEG4-Thiol** (N3-PEG4-SH), a heterobifunctional linker critical in bioconjugation, drug delivery, and proteomics. This document offers qualitative solubility information, quantitative data for structurally related compounds, and a detailed experimental protocol for determining its solubility in various solvents.

Overview of Azido-PEG4-Thiol Solubility

Azido-PEG4-Thiol is a hydrophilic molecule due to its polyethylene glycol (PEG) spacer. Generally, it is soluble in aqueous solutions and a variety of polar organic solvents.^{[1][2]} The terminal azide and thiol groups also influence its solubility profile. While precise quantitative data for **Azido-PEG4-Thiol** is not readily available in public literature, manufacturer technical data sheets consistently report its solubility in the following solvents:

- Water^{[1][2]}
- Ethanol^{[1][2]}
- Chloroform^{[1][2]}
- Dimethyl Sulfoxide (DMSO)^{[1][2]}

The appearance of Azido-PEG-Thiol compounds can range from a white/off-white solid to a viscous liquid, depending on the molecular weight.[1][2] For practical laboratory use, it is common to prepare concentrated stock solutions in a non-aqueous, water-miscible solvent like DMSO or DMF.

Quantitative Solubility Data for Related PEG Compounds

To provide a quantitative reference for researchers, the following table summarizes the solubility data for structurally similar PEGylated molecules. It is crucial to note that these values are for related compounds and should be used as an estimation or starting point for the solubility assessment of **Azido-PEG4-Thiol**.

Compound Name	Solvent(s)	Reported Solubility	Source
Thiol-PEG4-acid	DMSO	≥ 100 mg/mL (354.17 mM)	[3]
N3-PEG4-C2-NHS ester	DMSO	80 mg/mL (205.99 mM)	[4]
N3-PEG4-C2-NHS ester	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	3.3 mg/mL (8.5 mM)	[4]

Note: The saturation point for Thiol-PEG4-acid in DMSO was not reached at 100 mg/mL, as indicated by "≥". For hygroscopic solvents like DMSO, it is recommended to use a newly opened bottle to ensure accuracy.[3]

Experimental Protocol for Solubility Determination

This section outlines a general and robust protocol for determining the solubility of **Azido-PEG4-Thiol** in a solvent of interest. This method can be adapted for various aqueous and organic solvents.

3.1 Materials and Equipment

- **Azido-PEG4-Thiol**

- Solvent of interest (e.g., Water, PBS, DMSO, Ethanol)
- Analytical balance
- Vortex mixer
- Bath sonicator
- Centrifuge
- Calibrated pipettes
- HPLC-UV or other suitable analytical instrument for quantification
- Glass vials or microcentrifuge tubes

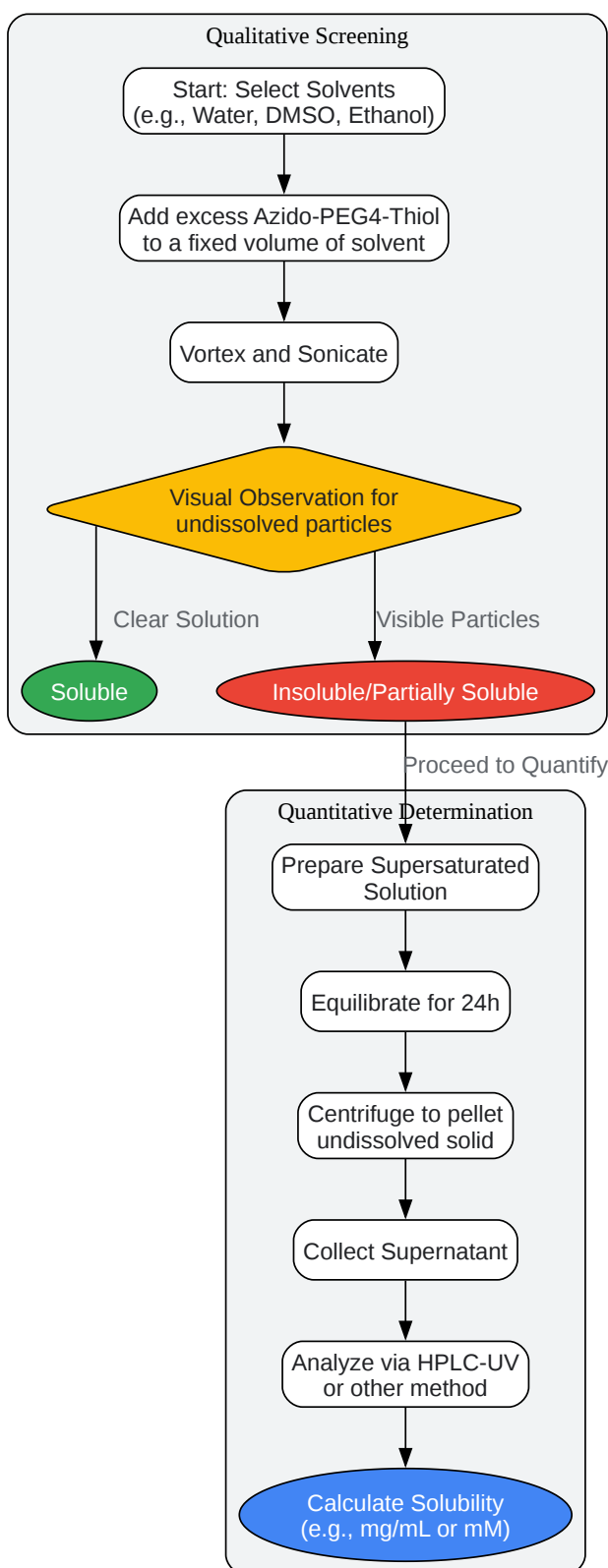
3.2 Procedure

- Preparation of Supersaturated Solution:
 1. Weigh out an excess amount of **Azido-PEG4-Thiol** (e.g., 5-10 mg) into a clean, tared glass vial.
 2. Add a defined volume of the test solvent (e.g., 1 mL) to the vial.
 3. Tightly cap the vial and vortex vigorously for 2 minutes to facilitate initial dissolution.
 4. If undissolved solid remains, place the vial in a bath sonicator for 15-30 minutes. Heating may also be applied if the compound's stability at elevated temperatures is known.
 5. Allow the solution to equilibrate at room temperature for at least 24 hours to ensure that a true equilibrium is reached. Gently agitate during this period if possible.
- Separation of Saturated Solution from Undissolved Solid:
 1. After equilibration, centrifuge the vial at high speed (e.g., 10,000 x g) for 10 minutes to pellet any undissolved solid.

2. Carefully collect a precise aliquot of the supernatant without disturbing the pellet.
- Quantification of Dissolved Solute:
 1. Prepare a series of calibration standards of **Azido-PEG4-Thiol** in the same solvent.
 2. Dilute the collected supernatant with the test solvent to a concentration that falls within the linear range of the calibration curve.
 3. Analyze the diluted supernatant and the calibration standards using a suitable analytical method (e.g., HPLC-UV).
 4. Determine the concentration of the diluted supernatant from the calibration curve and calculate the original concentration of the saturated solution, accounting for the dilution factor. This value represents the solubility of **Azido-PEG4-Thiol** in the tested solvent.

Visual Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of **Azido-PEG4-Thiol**, from initial qualitative screening to precise quantitative determination.



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Caption: Logical workflow for determining the solubility of **Azido-PEG4-Thiol**.

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